

Technical Guide: 2-iodo-N-(3,5-dichlorophenyl)benzamide[1][2]

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Compound of Interest

Compound Name: *N*-(3,5-dichlorophenyl)-2-iodobenzamide

Cat. No.: B11181213

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Chemical Identity & Physicochemical Profile[1][2][3][4][5]

This section establishes the definitive structural metadata for the compound.[1] Researchers should use the InChI string and SMILES for database integration and conformational analysis.
[1]

Core Identifiers

Property	Value
Chemical Name	2-iodo-N-(3,5-dichlorophenyl)benzamide
Molecular Formula	C ₁₃ H ₈ Cl ₂ INO
Molecular Weight	391.01 g/mol
CAS Registry Number	Not widely listed; treat as novel/research grade
SMILES	IC1=CC=CC=C1C(=O)NC2=CC(Cl)=CC(Cl)=C2
InChI String	InChI=1S/C13H8Cl2INO/c14-8-5-9(15)7-11(6-8)17-13(18)10-3-1-2-4-12(10)16/h1-7H,(H,17,18)

Physicochemical Properties (Predicted)

Parameter	Value	Significance
LogP (Octanol/Water)	~4.8 - 5.2	High lipophilicity; suggests good membrane permeability but poor aqueous solubility. [2] [1]
Topological Polar Surface Area	29.1 Å ²	Low TPSA indicates potential for blood-brain barrier penetration (if relevant) and high oral bioavailability. [2] [1]
H-Bond Donors	1	The amide nitrogen (N-H). [1]
H-Bond Acceptors	1	The carbonyl oxygen (C=O). [1] [3] [4]
Rotatable Bonds	2	C(aryl)-C(carbonyl) and N(amide)-C(aryl) bonds allow for conformational flexibility (cis/trans isomerism). [2] [1]

Synthesis & Preparation

The synthesis of 2-iodo-N-(3,5-dichlorophenyl)benzamide follows a standard nucleophilic acyl substitution pathway.^{[2][1]} This protocol ensures high regioselectivity and minimizes the formation of di-acylated byproducts.^{[2][1]}

Reaction Mechanism

The reaction involves the attack of the nucleophilic amine (3,5-dichloroaniline) on the electrophilic carbonyl carbon of 2-iodobenzoyl chloride.^[2] The base (Pyridine or Triethylamine) acts as a proton scavenger to neutralize the HCl byproduct, driving the equilibrium forward.

Step-by-Step Protocol

Reagents:

- Precursor A: 2-Iodobenzoyl chloride (1.0 eq) [Prepared from 2-iodobenzoic acid + SOCl₂ if not purchased].^{[2][1]}
- Precursor B: 3,5-Dichloroaniline (1.0 eq).^{[2][1][5]}
- Solvent: Anhydrous Dichloromethane (DCM) or Toluene.^{[1][5]}
- Base: Pyridine (1.2 eq) or Triethylamine (TEA).^[1]

Procedure:

- Preparation: Flame-dry a 100 mL round-bottom flask and purge with Nitrogen (N₂) to ensure anhydrous conditions.
- Dissolution: Dissolve 3,5-dichloroaniline (1.62 g, 10 mmol) in 20 mL of anhydrous DCM. Add Pyridine (0.97 mL, 12 mmol).
- Addition: Cool the solution to 0°C in an ice bath. Add 2-iodobenzoyl chloride (2.66 g, 10 mmol) dropwise (dissolved in 10 mL DCM) over 15 minutes.
 - Note: Slow addition prevents exotherms that could lead to side reactions.^[1]
- Reaction: Remove the ice bath and allow the mixture to stir at Room Temperature (RT) for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 4:1).^[1]

- Work-up:
 - Wash the reaction mixture with 1M HCl (2 x 20 mL) to remove excess pyridine/aniline.[1]
 - Wash with Saturated NaHCO₃ (2 x 20 mL) to remove unreacted acid.[1]
 - Wash with Brine (1 x 20 mL).[1]
 - Dry the organic layer over Anhydrous Na₂SO₄. [1][5][6]
- Purification: Concentrate the solvent under reduced pressure. Recrystallize the crude solid from Ethanol or purify via silica gel column chromatography (Eluent: Hexane/EtOAc gradient).

Synthesis Workflow Diagram



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Caption: Optimized synthetic workflow for the preparation of 2-iodo-N-(3,5-dichlorophenyl)benzamide via acyl chloride coupling.

Biological Applications & Mechanism of Action[15]

This compound belongs to the N-phenylbenzamide class.[2][1] Its biological activity is primarily governed by the steric bulk of the Iodine atom at the ortho position and the electron-withdrawing Chlorine atoms on the aniline ring.[2][1]

Structure-Activity Relationship (SAR) Probe

The 2-iodo substituent forces the amide bond into a specific conformation (often trans) due to steric hindrance.[2][1] This makes the molecule an excellent probe for:

- Ryanodine Receptor (RyR) Modulation: Halogenated benzamides are structural analogs of diamide insecticides (e.g., Chlorantraniliprole).[1] This compound can be used to map the

binding pocket size of insect RyRs.[1]

- Antimicrobial Activity: The lipophilic 3,5-dichlorophenyl moiety facilitates penetration of bacterial cell walls, while the benzamide core disrupts enzymatic pathways (e.g., succinate dehydrogenase inhibition in fungi).[2]

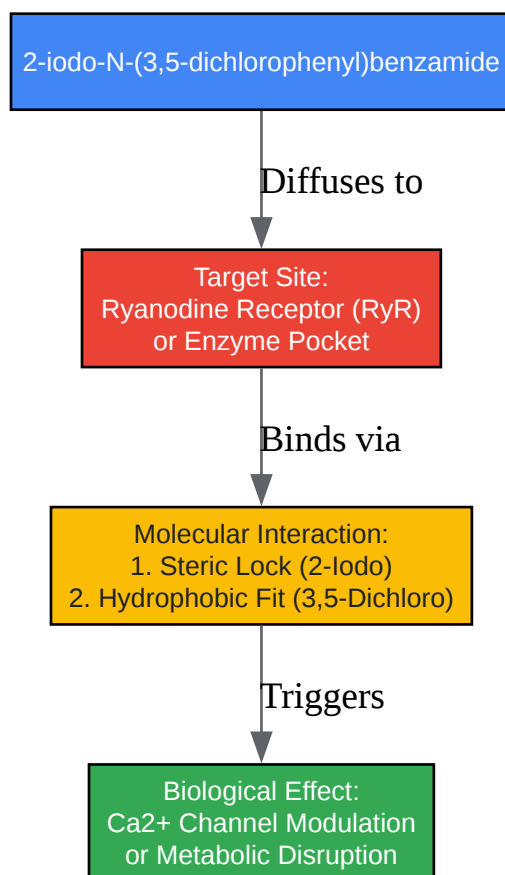
Biological Assay Protocol: Minimum Inhibitory Concentration (MIC)

To evaluate the antimicrobial potency of this compound, use the broth microdilution method.[7]

Protocol:

- Stock Solution: Dissolve the compound in 100% DMSO to a concentration of 10 mg/mL.
- Media: Use Mueller-Hinton Broth (MHB) for bacteria or RPMI 1640 for fungi.[1]
- Dilution: Prepare serial 2-fold dilutions in a 96-well plate (Range: 512 µg/mL to 0.5 µg/mL). Ensure final DMSO concentration is <1%.[1]
- Inoculum: Add 100 µL of bacterial suspension adjusted to CFU/mL.
- Incubation: Incubate at 37°C for 18–24 hours.
- Readout: Determine MIC as the lowest concentration with no visible growth (turbidity).

Mechanism of Action Diagram



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Caption: Mechanistic pathway of benzamide interaction with biological targets, highlighting the role of halogen substituents.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), potentially toxic to aquatic life (due to halogenation).[1]
- Handling: Use standard PPE (Gloves, Goggles, Lab Coat).[1] Handle in a fume hood to avoid inhalation of dust.[1]
- Storage: Store at 2–8°C, protected from light (Iodine-carbon bonds can be photosensitive).

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